

# GDC-6036-NH: Application Notes and Protocols for Preclinical Research

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## Compound of Interest

Compound Name: GDC-6036-NH

Cat. No.: B10831487

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## Abstract

**GDC-6036-NH** serves as a crucial precursor in the synthesis of GDC-6036 (also known as Divarasib), a highly potent and selective covalent inhibitor of the KRAS G12C mutation. The KRAS G12C mutation is a key oncogenic driver in various solid tumors. GDC-6036 irreversibly binds to the mutant cysteine-12 residue, locking the KRAS protein in an inactive, GDP-bound state, thereby inhibiting downstream signaling pathways implicated in cell proliferation and survival. These application notes provide essential information on the handling, storage, and safety precautions for **GDC-6036-NH** and its active counterpart, GDC-6036. Furthermore, detailed protocols for key in vitro and in vivo experimental assays are outlined to facilitate preclinical research and development of this targeted cancer therapeutic.

## Safety Data Sheet and Handling Precautions

While a specific Safety Data Sheet (SDS) for **GDC-6036-NH** is not readily available, the handling and safety precautions for its active form, GDC-6036 (Divarasib), provide a strong basis for safe laboratory practices. Researchers should handle **GDC-6036-NH** with the same level of caution as GDC-6036.

### 1.1 Hazard Identification

The toxicological properties of **GDC-6036-NH** have not been fully investigated. Based on the data for GDC-6036, it should be considered a potentially hazardous substance. In a phase 1 clinical study of Divarasib, treatment-related adverse events were reported in 93% of patients, with 11% experiencing grade 3 events and 1% a grade 4 event[1].

## 1.2 Handling and Personal Protective Equipment (PPE)

Standard laboratory procedures for handling potent compounds should be strictly followed.

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment:
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile gloves).
  - Skin and Body Protection: Wear a lab coat. Ensure no skin is exposed.

## 1.3 Storage and Disposal

Proper storage is critical to maintain the integrity of the compound.

- Storage: Store **GDC-6036-NH** as a solid at -20°C for long-term storage.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous materials.

# Physicochemical and In Vitro Data

The following tables summarize the key physicochemical and in vitro properties of GDC-6036 (Divarasib).

Table 1: Physicochemical Properties of GDC-6036 (Divarasib)

Property	Value
Molecular Formula	C <sub>29</sub> H <sub>32</sub> ClF <sub>4</sub> N <sub>7</sub> O <sub>2</sub>
Molecular Weight	622.1 g/mol
Appearance	Solid
Solubility	DMSO: ≥10 mg/mL
	Ethanol: 0.1-1 mg/mL (Slightly soluble)

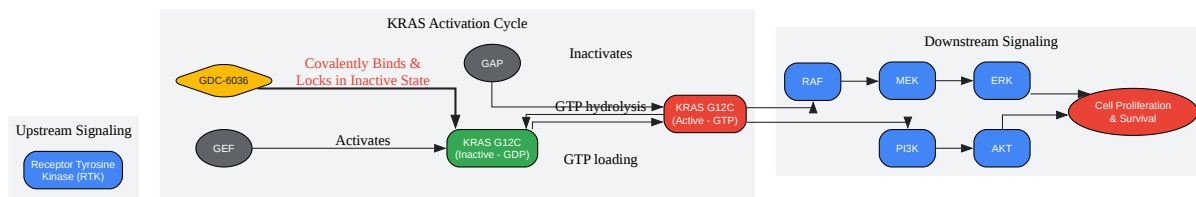
Table 2: In Vitro Activity of GDC-6036 (Divarasib)

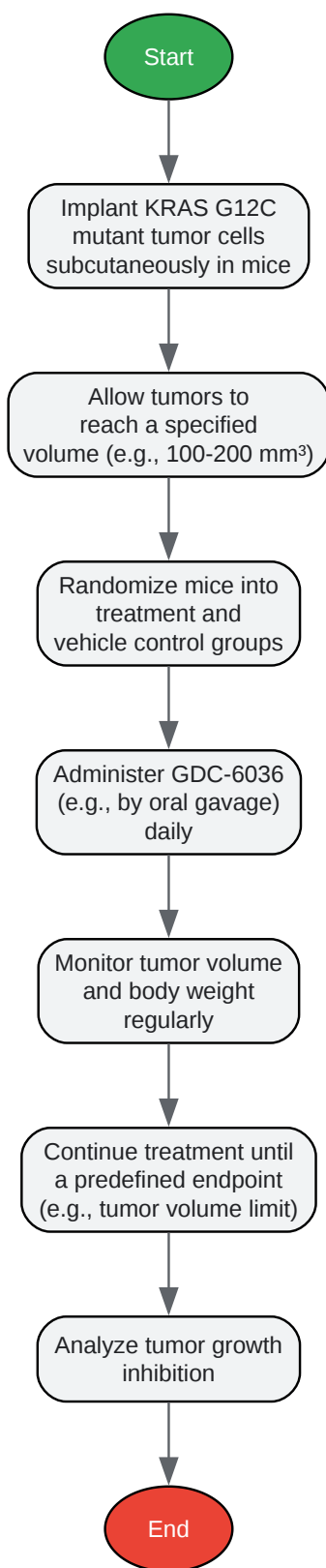
Parameter	Value	Cell Line/Assay Condition
IC <sub>50</sub> (KRAS G12C)	<0.01 μM	
Selectivity	>18,000-fold for G12C vs. non-G12C cell lines	

## Experimental Protocols

### 3.1 KRAS G12C Inhibition Signaling Pathway

The following diagram illustrates the mechanism of action of GDC-6036.





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## References

- 1. [hra.nhs.uk](https://hra.nhs.uk) [[hra.nhs.uk](https://hra.nhs.uk)]
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